

# An In-depth Technical Guide to 2-(Allyloxy)-5-bromobenzaldehyde

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## Compound of Interest

Compound Name: 2-(Allyloxy)-3-bromobenzaldehyde

Cat. No.: B2362877

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Disclaimer: The compound **2-(Allyloxy)-3-bromobenzaldehyde** is not readily found in chemical databases with a registered CAS number. This guide will focus on the well-documented and commercially available isomer, 2-(Allyloxy)-5-bromobenzaldehyde (CAS No: 40359-62-4). While the general reactivity is expected to be similar, the difference in the bromine position will influence its electronic properties, reactivity, and the stereochemistry of its derivatives.

## Introduction

2-(Allyloxy)-5-bromobenzaldehyde is a substituted aromatic aldehyde that serves as a versatile intermediate in organic synthesis. Its structure incorporates three key functional groups: an aldehyde, an allyloxy ether, and a bromine atom. This combination makes it a valuable building block for the synthesis of a wide range of more complex molecules, particularly in the fields of medicinal chemistry and materials science. The aldehyde group is a gateway for various transformations such as oxidations, reductions, and carbon-carbon bond-forming reactions. The allyloxy group can participate in rearrangements and additions, while the bromo-substituent is ideal for cross-coupling reactions to introduce further molecular diversity. This guide provides a comprehensive overview of its chemical properties, synthesis, and reactivity.

## Physicochemical Properties

The key physicochemical properties of 2-(Allyloxy)-5-bromobenzaldehyde are summarized in the table below for easy reference and comparison.

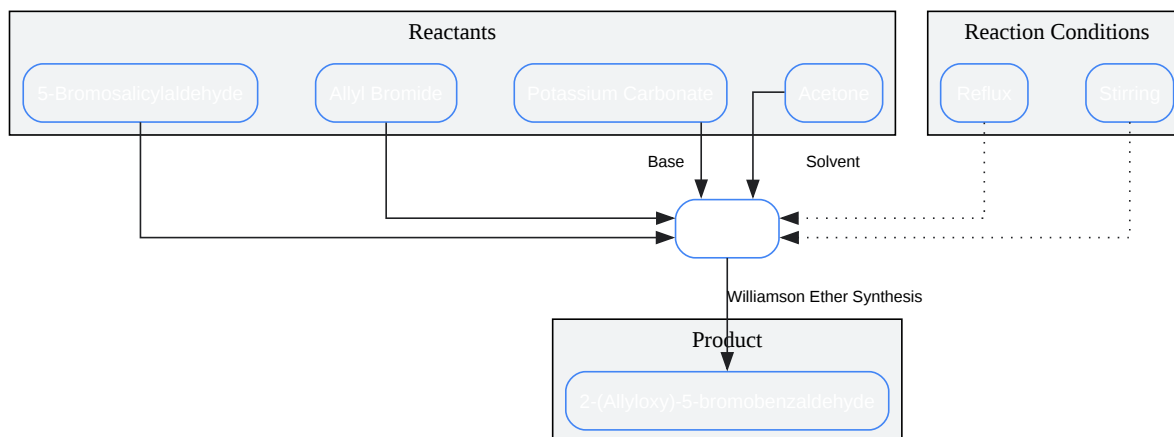
Property	Value	Reference
CAS Number	40359-62-4	<a href="#">[1]</a>
Molecular Formula	C <sub>10</sub> H <sub>9</sub> BrO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	241.08 g/mol	<a href="#">[1]</a>
Appearance	Light yellow to off-white crystalline solid	<a href="#">[1]</a>
Melting Point	46-50 °C	<a href="#">[1]</a>
Solubility	Slightly soluble in water; soluble in organic solvents.	<a href="#">[1]</a>
Purity	Typically available at 95% purity.	<a href="#">[1]</a>

## Synthesis

The most common and straightforward method for the synthesis of 2-(Allyloxy)-5-bromobenzaldehyde is the Williamson ether synthesis, starting from 5-bromosalicylaldehyde and allyl bromide.

## Synthetic Workflow

The logical workflow for the synthesis is depicted below.



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Caption: Williamson Ether Synthesis of 2-(Allyloxy)-5-bromobenzaldehyde.

## Experimental Protocol

This protocol is adapted from a standard Williamson ether synthesis procedure for similar compounds.[2]

Materials:

- 5-Bromosalicylaldehyde
- Allyl bromide
- Anhydrous potassium carbonate ( $K_2CO_3$ )
- Acetone (anhydrous)
- Ethyl acetate

- Hexanes
- Saturated aqueous ammonium chloride ( $\text{NH}_4\text{Cl}$ ) solution
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

Procedure:

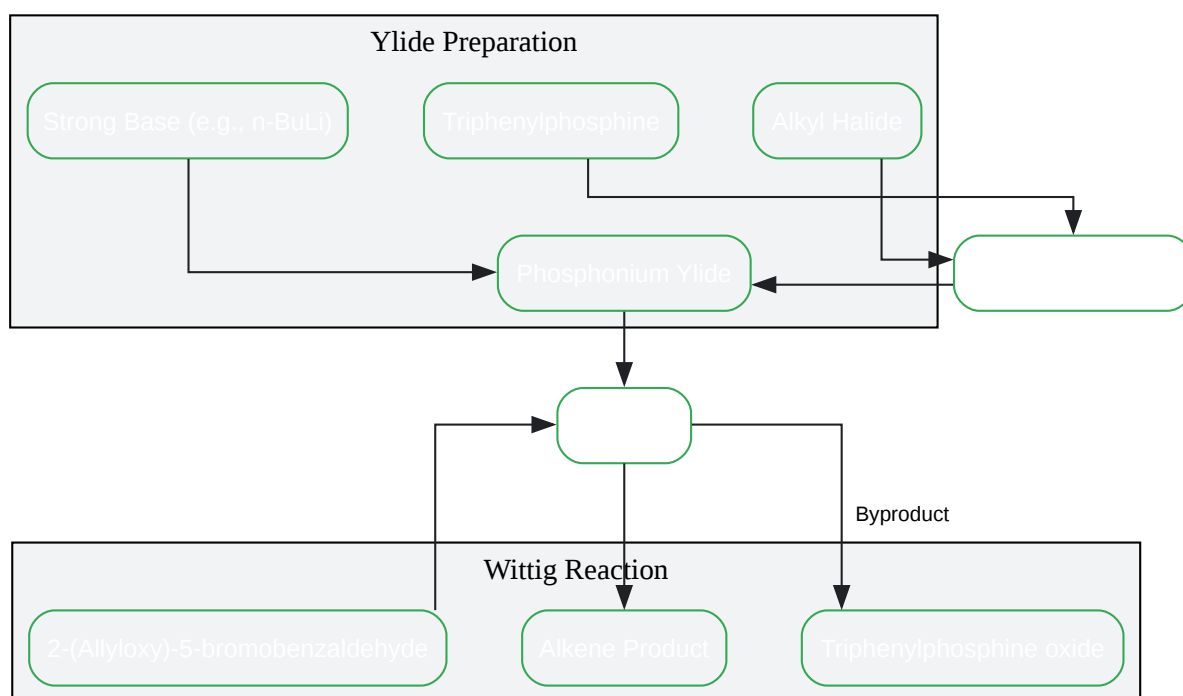
- To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 5-bromosalicylaldehyde (1.0 eq).
- Dissolve the starting material in anhydrous acetone.
- Add anhydrous potassium carbonate (1.5 eq) to the solution.
- Add allyl bromide (1.2 eq) dropwise to the stirring suspension.
- Heat the reaction mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and filter off the potassium carbonate.
- Concentrate the filtrate under reduced pressure to remove the acetone.
- Dissolve the residue in ethyl acetate and wash with a saturated aqueous solution of  $\text{NH}_4\text{Cl}$ , followed by brine.
- Dry the organic layer over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a mixture of hexanes and ethyl acetate as the eluent to afford 2-(Allyloxy)-5-bromobenzaldehyde as a crystalline solid.

## Reactivity and Applications in Synthesis

2-(Allyloxy)-5-bromobenzaldehyde is a valuable intermediate for the synthesis of more complex molecules. The aldehyde functionality is a key reactive site for transformations such as the Wittig reaction to form alkenes.

## The Wittig Reaction: An Experimental Workflow

The Wittig reaction is a powerful method for the stereoselective synthesis of alkenes from aldehydes and ketones.[3] The general workflow for the Wittig reaction of 2-(Allyloxy)-5-bromobenzaldehyde is outlined below.



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## References

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